

# Synthesis of 5-(Thiophen-2-yl)nicotinaldehyde: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-(Thiophen-2-yl)nicotinaldehyde

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## Introduction

**5-(Thiophen-2-yl)nicotinaldehyde** is a valuable heterocyclic building block in medicinal chemistry and materials science. Its structure, featuring a thiophene ring linked to a pyridine-3-carbaldehyde moiety, offers multiple sites for chemical modification, making it a key intermediate in the synthesis of a diverse range of complex organic molecules. This document provides detailed application notes and a comprehensive protocol for the synthesis of **5-(Thiophen-2-yl)nicotinaldehyde** via a Suzuki-Miyaura cross-coupling reaction.

## Chemical Properties and Data

The key chemical properties of **5-(Thiophen-2-yl)nicotinaldehyde** are summarized in the table below. This data is essential for reaction planning, characterization, and downstream applications.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>7</sub> NOS
Molecular Weight	189.24 g/mol [1]
CAS Number	342601-29-0[1]
Appearance	Expected to be a solid
Purity	Typically >95%[1]

## Spectroscopic Data (Predicted)

The following tables outline the predicted <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts for **5-(Thiophen-2-yl)nicotinaldehyde**. These predictions are based on analogous compounds and are useful for the identification and characterization of the synthesized product.[1]

### Predicted <sup>1</sup>H NMR Data

Proton	Chemical Shift (ppm)	Multiplicity
Aldehyde-H	9.9 - 10.1	Singlet
Pyridine-H2	9.0 - 9.2	Doublet
Pyridine-H4	8.2 - 8.4	Doublet
Pyridine-H6	8.7 - 8.9	Singlet
Thiophene-H3'	7.2 - 7.4	Doublet of doublets
Thiophene-H4'	7.1 - 7.2	Doublet of doublets
Thiophene-H5'	7.5 - 7.7	Doublet of doublets

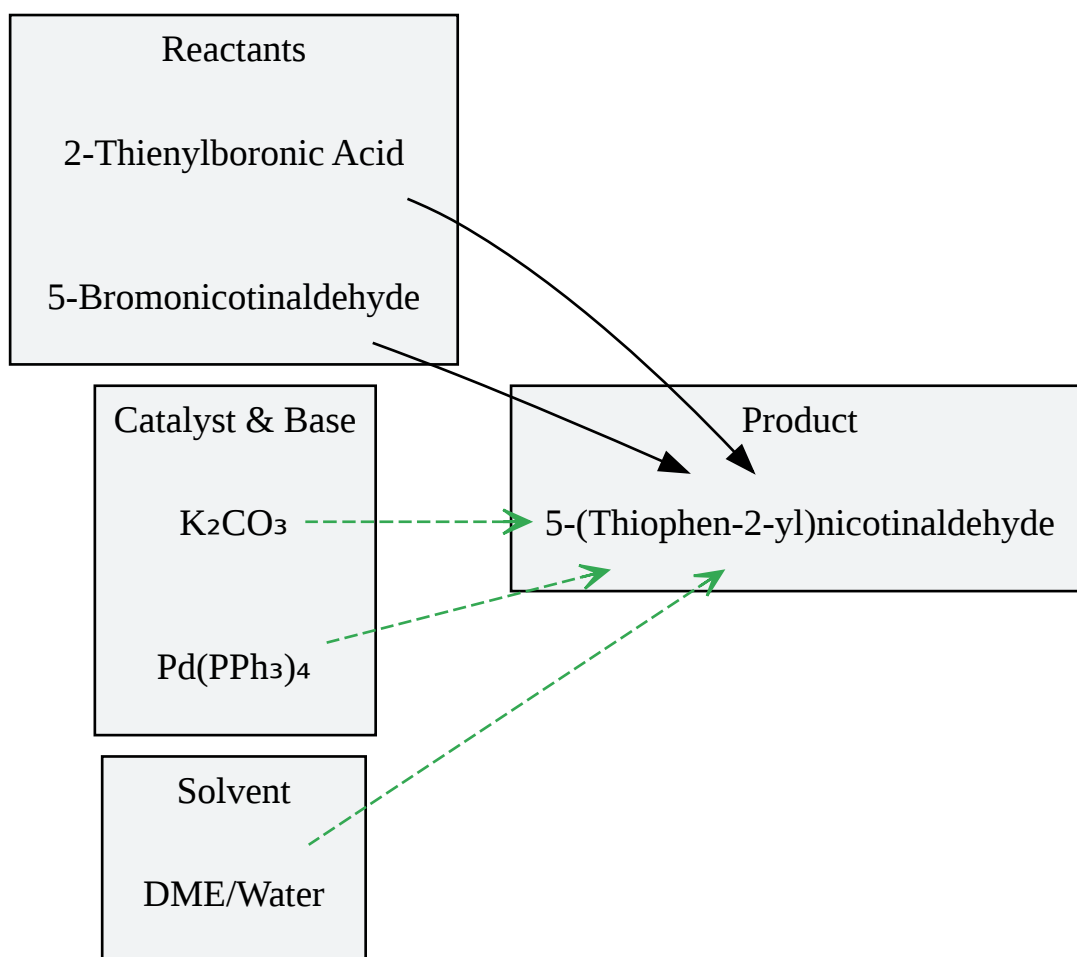
### Predicted <sup>13</sup>C NMR Data

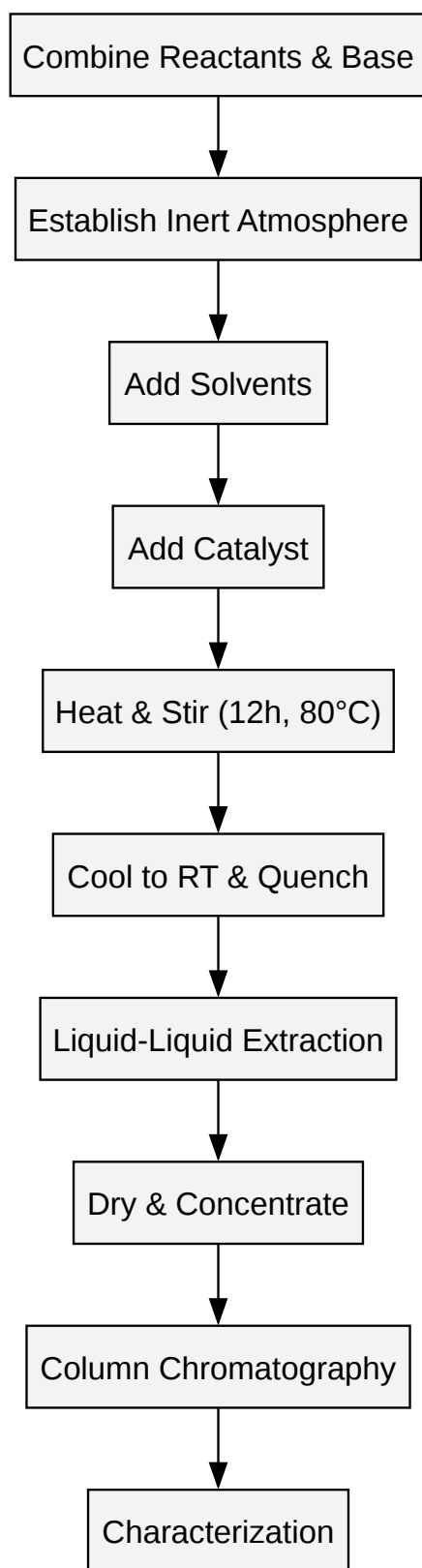
Carbon	Chemical Shift (ppm)
Aldehyde C=O	190 - 193
Pyridine-C2	152 - 155
Pyridine-C3	135 - 138
Pyridine-C4	130 - 133
Pyridine-C5	138 - 141
Pyridine-C6	150 - 153
Thiophene-C2'	142 - 145
Thiophene-C3'	126 - 129
Thiophene-C4'	128 - 131
Thiophene-C5'	125 - 128

## Synthesis Protocol: Suzuki-Miyaura Cross-Coupling

The recommended and most widely applicable method for the synthesis of **5-(Thiophen-2-yl)nicotinaldehyde** is the Suzuki-Miyaura cross-coupling reaction.<sup>[1][2]</sup> This palladium-catalyzed reaction forms a carbon-carbon bond between 5-bromonicotinaldehyde and 2-thienylboronic acid.

## Reaction Scheme





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## References

- 1. 5-(Thiophen-2-yl)nicotinaldehyde | 342601-29-0 | Benchchem [benchchem.com]
- 2. The Suzuki Reaction Applied to the Synthesis of Novel Pyrrolyl and Thiophenyl Indazoles - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

